

# Formic Acid-d2: A Comprehensive Technical Guide to Safe Handling

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## Compound of Interest

Compound Name: *Formic acid-d2*

Cat. No.: *B032687*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data and handling precautions for **formic acid-d2** (DCOOD), a deuterated form of formic acid. Understanding and implementing these safety protocols is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This document summarizes key quantitative data, outlines emergency procedures, and provides a logical workflow for safe handling.

## Hazard Identification and Classification

**Formic acid-d2** is classified as a hazardous chemical, presenting multiple risks. It is a flammable liquid and vapor, harmful if swallowed, and toxic if inhaled. Furthermore, it causes severe skin burns and eye damage and is corrosive to the respiratory tract. It is also identified as a lachrymator, a substance that induces tearing.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H331: Toxic if inhaled.

- H402: Harmful to aquatic life.

## Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **formic acid-d2**, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	DCOOD	
Molecular Weight	48.04 g/mol	
CAS Number	920-42-3	
Appearance	Colorless liquid	
Odor	Pungent	
Boiling Point	100.8 °C	
Melting Point	8.2-8.4 °C	
Flash Point	51 °C (123.8 °F) - closed cup	
Density	1.22 g/cm <sup>3</sup> at 20 °C	
Vapor Pressure	43 hPa at 20 °C; 55 hPa at 25 °C	
Water Solubility	Miscible in any proportion	

Table 2: Hazard and Safety Information

Parameter	Classification/Value	Source(s)
Acute Oral Toxicity	Category 4	
Acute Inhalation Toxicity	Category 3	
Skin Corrosion/Irritation	Category 1A / 1B	
Serious Eye Damage/Irritation	Category 1	
Flammable Liquids	Category 3	
NFPA Ratings	Health: 3, Flammability: 2, Instability: 1	

## Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when working with **formic acid-d2**. The following sections detail the necessary precautions for handling, storage, and emergency situations.

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **formic acid-d2**.

- **Eye Protection:** Tightly fitting safety goggles and a face shield are required.
- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374. Inspect gloves for integrity before each use.
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.

### Safe Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Keep away from open flames, hot surfaces, and sources of ignition. Use only non-sparking tools

and take precautionary measures against static discharges. Do not eat, drink, or smoke in work areas.

- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in a corrosives area. Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.

## Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Immediately call a poison center or doctor.	
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.	

**Fire-Fighting Measures:**

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).
- **Specific Hazards:** The vapor is flammable and may form explosive mixtures with air. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may

explode when heated. Hazardous combustion products include carbon monoxide and carbon dioxide.

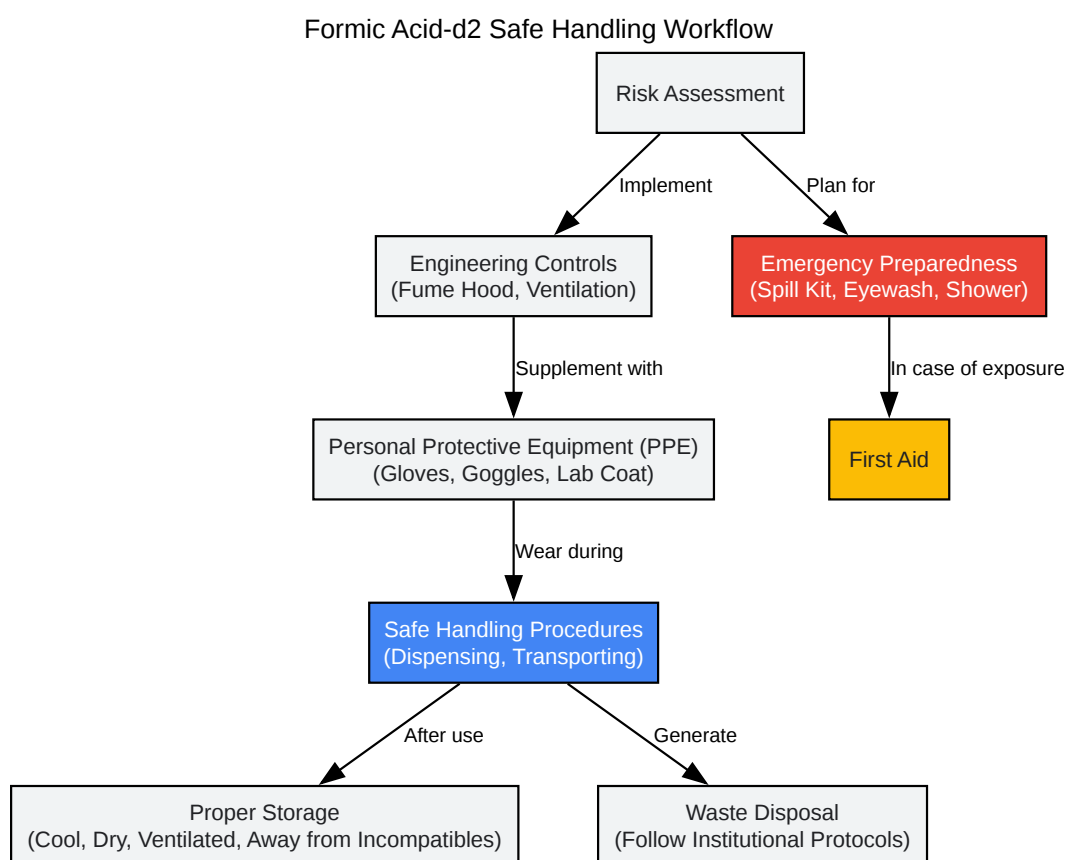
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

#### Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Contain the spill with inert absorbent material and collect it for disposal in a suitable, closed container.
- Do not let the product enter drains.

## Logical Workflow for Safe Handling

The following diagram illustrates the logical progression of steps for the safe handling of **formic acid-d2**.



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Caption: Logical workflow for the safe handling of **formic acid-d2**.

- To cite this document: BenchChem. [Formic Acid-d2: A Comprehensive Technical Guide to Safe Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032687#formic-acid-d2-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b032687#formic-acid-d2-safety-data-sheet-and-handling-precautions)

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